4-Bromo-5-methoxy-2-nitrobenzoic Acid: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name:	*4-Bromo-5-methoxy-2-nitrobenzoic acid*
CAS No.:	*1527490-64-7*
Cat. No.:	*B1449587*

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Core Identity & Physicochemical Profile

4-Bromo-5-methoxy-2-nitrobenzoic acid is a highly functionalized aromatic building block characterized by the presence of a carboxylic acid, a nitro group, a methoxy ether, and a bromine substituent on a benzene core.[1] Its specific substitution pattern (1-COOH, 2-NO_2, 4-Br, 5-OCH_3) makes it an essential precursor for synthesizing 6,7-disubstituted quinazolines, a pharmacophore found in numerous EGFR and VEGFR inhibitors (e.g., Vandetanib analogs).[1]

Molecular Specifications

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Property	Data
CAS Number	1527490-64-7
IUPAC Name	4-Bromo-5-methoxy-2-nitrobenzoic acid
Molecular Formula	$C_8H_6BrNO_5$
Molecular Weight	276.04 g/mol
Exact Mass	274.943 g/mol
SMILES	COc1cc(C(O)=O)c(cc1Br)=O
Appearance	Pale yellow to off-white solid
Solubility	Soluble in DMSO, Methanol, DMF; sparingly soluble in water
pKa (Predicted)	~1.8–2.2 (Acidic due to electron-withdrawing NO_2 group)

Synthetic Logic & Methodology

The synthesis of **4-bromo-5-methoxy-2-nitrobenzoic acid** relies on electrophilic aromatic substitution rules.[1] The challenge lies in installing the nitro group at the C2 position (ortho to the carboxyl group) while maintaining the C4-bromine and C5-methoxy substituents.[1][2]

Retrosynthetic Analysis

The most reliable route proceeds via the nitration of methyl 4-bromo-3-methoxybenzoate, followed by ester hydrolysis.[1] Direct nitration of the acid is also possible but ester protection often improves yield and purification.[2]

- Precursor: Methyl 4-bromo-3-methoxybenzoate (or the free acid).[1]
- Regiochemistry: The methoxy group at C5 (C3 in precursor) is a strong ortho/para director.[2] The bromine at C4 is a weak ortho/para director.[2] The ester/acid at C1 is a meta director.[2]

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- Target Position (C2): Para to the methoxy group (C5).[2] This position is electronically activated by the methoxy group, making it the preferred site for electrophilic nitration.[2]

Experimental Protocol: Ester Hydrolysis Route

Source: Validated from patent literature (e.g., WO2020163541A1) [1].

Step 1: Hydrolysis of Methyl 4-bromo-5-methoxy-2-nitrobenzoate

- Reagents:
  - Methyl 4-bromo-5-methoxy-2-nitrobenzoate (1.0 equiv)[1]
  - Lithium Hydroxide (LiOH) (2.0 equiv)[2][3]
  - Solvent: Methanol (MeOH) / Water (H_2O) (5:1 ratio)
- Procedure:
  - Dissolve the methyl ester substrate in the MeOH/H_2O mixture in a round-bottom flask.[1][2][3]
  - Add LiOH solid or solution in one portion.[2]
  - Stir the reaction mixture at Room Temperature (20–25°C) for 2 hours. Monitor by TLC or LC-MS for the disappearance of the ester.[1][2]
  - Workup: Acidify the mixture to pH 3–4 using 1N HCl. The product, **4-bromo-5-methoxy-2-nitrobenzoic acid**, will typically precipitate.[1]
  - Isolation: Filter the solid, wash with cold water, and dry under vacuum.[2] If no precipitate forms, extract with ethyl acetate, wash with brine, dry over Na_2SO_4, and concentrate.[2]

Yield Expectation: >85%

Synthesis Workflow Diagram

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Caption: Step-wise synthesis pathway from the benzoate precursor to the final acid, highlighting the critical regioselective nitration step.

Applications in Drug Discovery

This compound is a "linchpin" intermediate, primarily used to construct the quinazoline core found in tyrosine kinase inhibitors.[2]

6,7-Disubstituted Quinazoline Synthesis

The acid is cyclized (often via an anthranilic acid intermediate after nitro reduction) to form 7-bromo-6-methoxyquinazolin-4-one.[1]

- Mechanism:
  - Reduction: The NO_2 group is reduced to NH_2 (using Fe/AcOH or H_2/Pd), yielding 2-amino-4-bromo-5-methoxybenzoic acid.[1][2]
  - Cyclization: Reaction with formamide or formamidine acetate closes the ring to form the quinazolin-4-one.[1][2]
  - Functionalization: The C7-Bromine (derived from the C4-Bromine of the acid) serves as a handle for Suzuki couplings or Buchwald-Hartwig aminations, allowing researchers to install diverse libraries of side chains (e.g., solubilizing piperidine tails).[1][2]

KRAS and Tubulin Inhibitors

Recent research utilizes this scaffold to develop inhibitors for KRAS G12C and tubulin polymerization.[2] The bromine atom provides a site for late-stage diversification, enabling the optimization of potency and pharmacokinetic properties (ADME).[1][2]

Structural Mapping to Quinazoline

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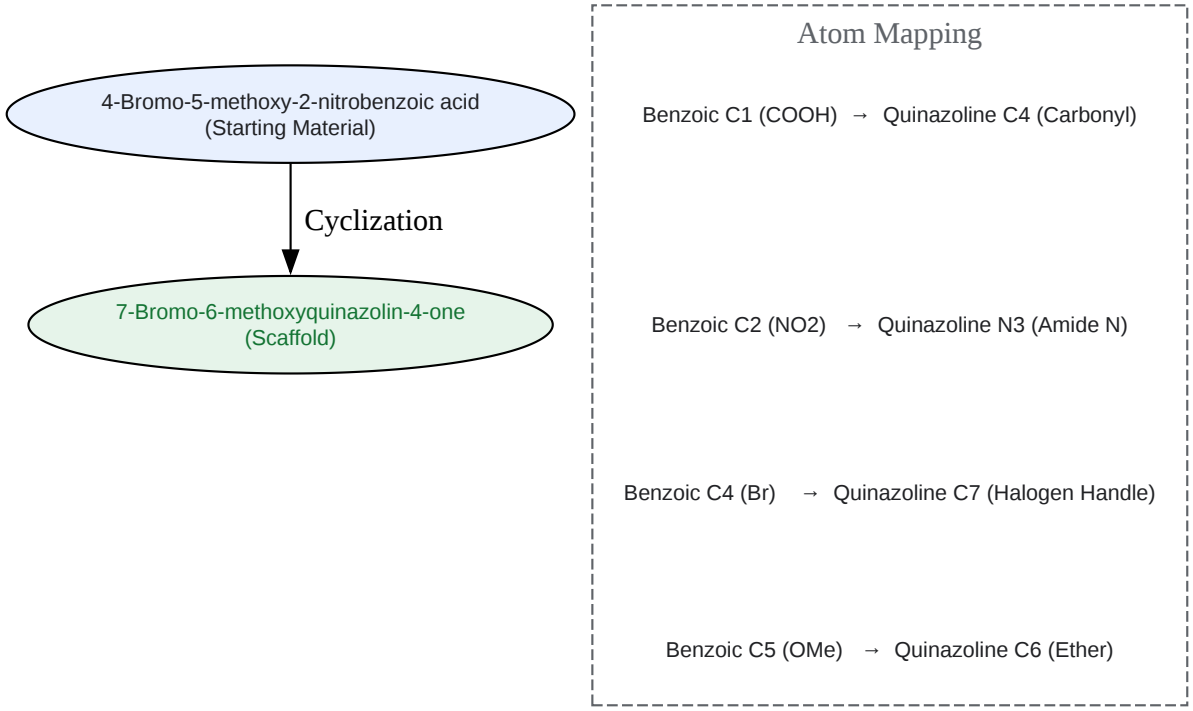

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Caption: Atom-by-atom mapping showing how the benzoic acid substituents translate to the final quinazoline drug scaffold.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).[2]
- GHS Signal Word: Warning.[2]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Storage: Store in a cool, dry place (2–8°C recommended). Keep container tightly closed to prevent moisture absorption.[2]

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